

Technical Guide: Molecular Weight and Properties of 3-(Chloromethyl)-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 3-(Chloromethyl)-4-methoxybenzaldehyde

Cat. No.: B122957

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular weight and key physicochemical properties of **3-(Chloromethyl)-4-methoxybenzaldehyde**, a significant intermediate in organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Molecular Weight

3-(Chloromethyl)-4-methoxybenzaldehyde is a substituted benzaldehyde with the chemical formula $C_9H_9ClO_2$.^[1] Its unique structure, featuring a chloromethyl group and a methoxy group on the benzaldehyde core, makes it a versatile building block in the synthesis of more complex molecules. The molecular weight of this compound is 184.62 g/mol .^{[2][3]}

A summary of its key identifiers is presented in the table below.

Identifier	Value	Source
Chemical Name	3-(Chloromethyl)-4-methoxybenzaldehyde	N/A
Molecular Formula	C ₉ H ₉ ClO ₂	[1]
Molecular Weight	184.62 g/mol	[2] [3]
CAS Number	52577-09-0	[1] [2]

Determination of Molecular Weight

The molecular weight of **3-(Chloromethyl)-4-methoxybenzaldehyde** is calculated by summing the atomic weights of its constituent atoms. The molecular formula, C₉H₉ClO₂, indicates the presence of nine carbon atoms, nine hydrogen atoms, one chlorine atom, and two oxygen atoms.

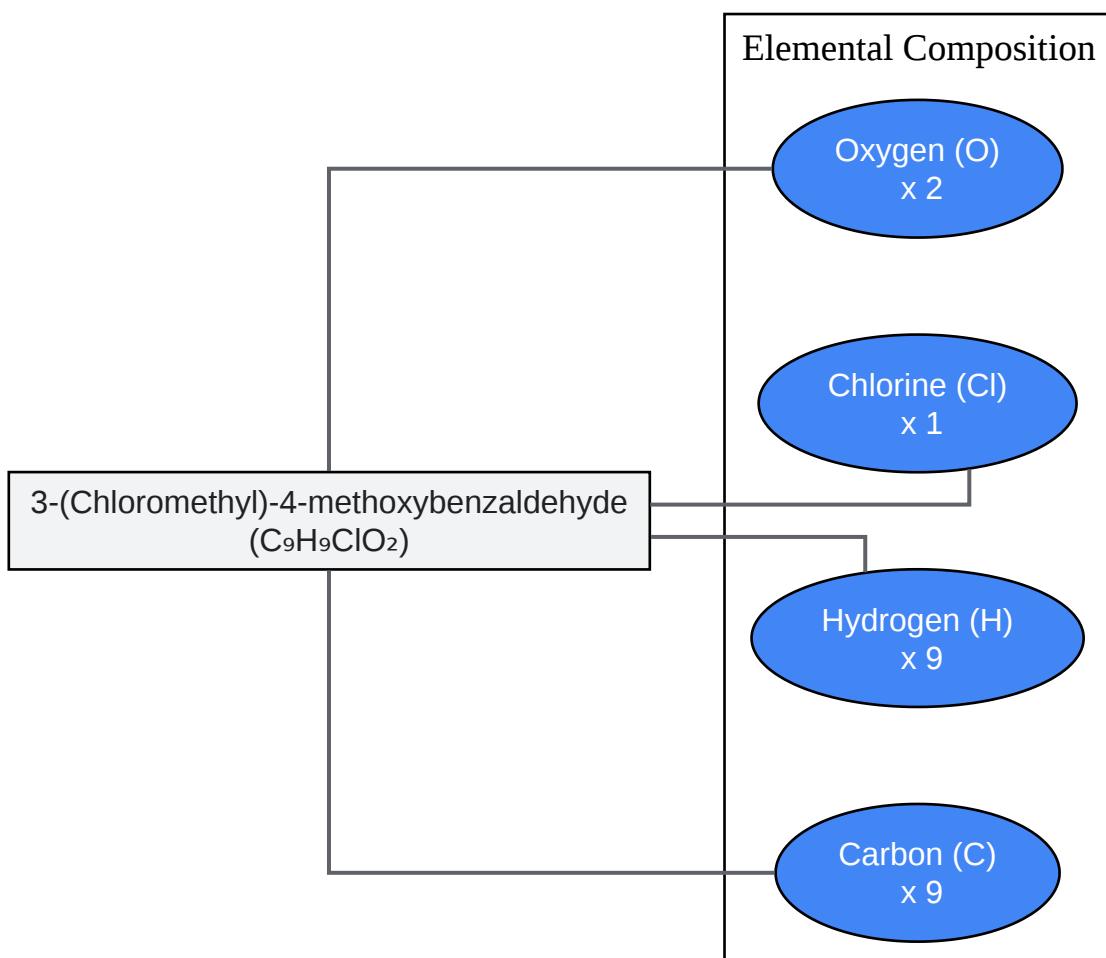
The table below details the contribution of each element to the total molecular weight.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	9	12.011	108.099
Hydrogen	H	9	1.008	9.072
Chlorine	Cl	1	35.453	35.453
Oxygen	O	2	15.999	31.998
Total		184.622		

Note: Atomic weights are based on IUPAC standard atomic weights.

Molecular Composition Diagram

The following diagram, generated using the DOT language, illustrates the elemental composition of **3-(Chloromethyl)-4-methoxybenzaldehyde**.



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Elemental makeup of **3-(Chloromethyl)-4-methoxybenzaldehyde**.

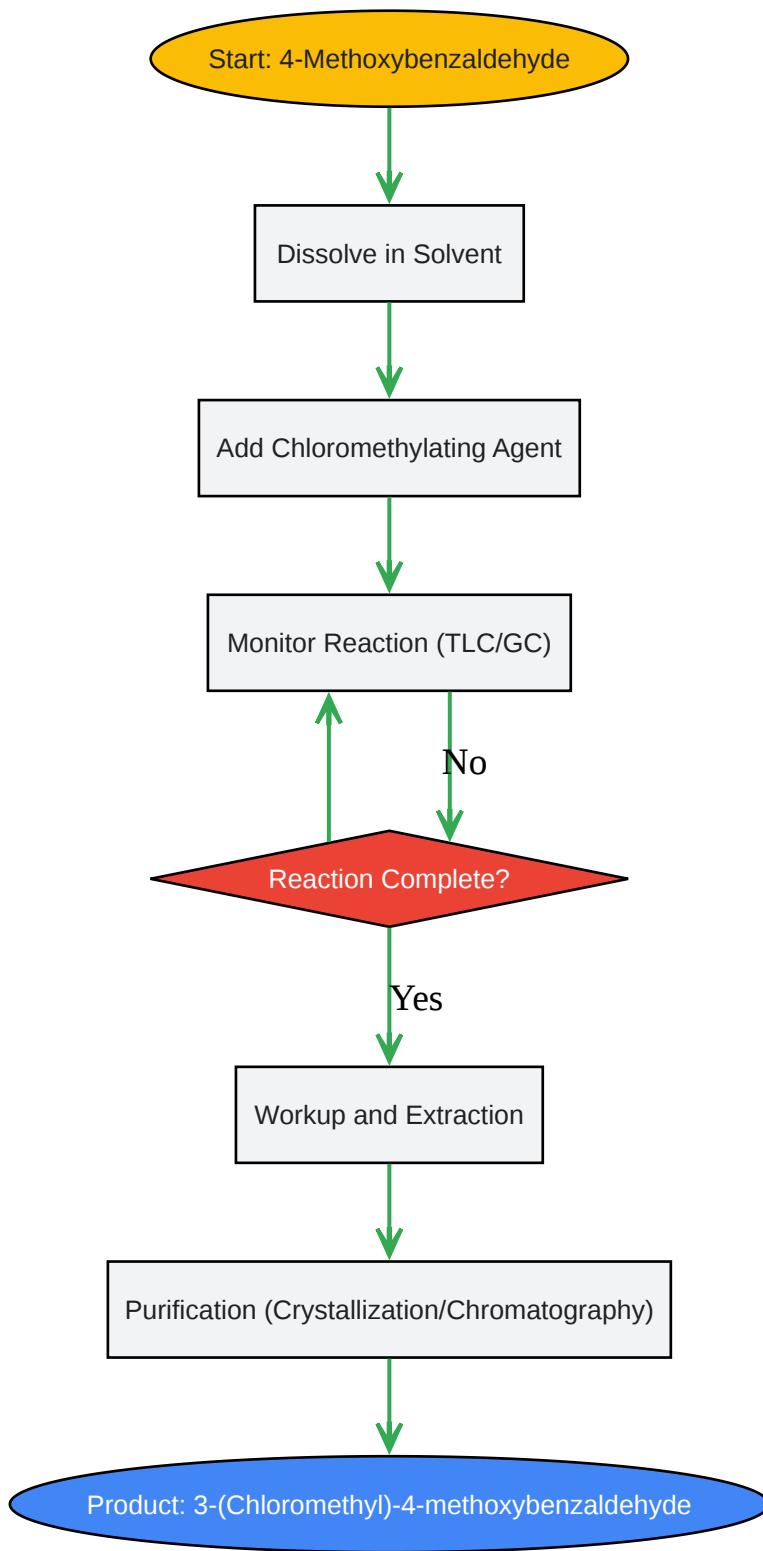
Synthetic Context and Experimental Protocol Overview

3-(Chloromethyl)-4-methoxybenzaldehyde is a valuable reagent in organic chemistry due to its bifunctional nature. The presence of both a reactive aldehyde group and a chloromethyl group allows for a variety of chemical transformations, making it a key intermediate in the synthesis of diverse molecular structures.

A common method for the synthesis of this compound is the chloromethylation of 4-methoxybenzaldehyde. While specific laboratory procedures may vary, the general protocol involves the following steps:

- Reaction Setup: 4-methoxybenzaldehyde is dissolved in a suitable solvent.
- Reagent Addition: A chloromethylating agent, often a mixture of formaldehyde and hydrogen chloride, is introduced to the reaction mixture under controlled temperature conditions.
- Reaction Monitoring: The progress of the reaction is monitored using techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Workup and Purification: Once the reaction is complete, the product is isolated through extraction and purified using methods like crystallization or column chromatography.

The following workflow diagram illustrates the general steps in the synthesis of **3-(Chloromethyl)-4-methoxybenzaldehyde**.



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General workflow for the synthesis of the target compound.

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References

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- 2. 3-(Chloromethyl)-4-methoxybenzaldehyde | 52577-09-0 | Benchchem [benchchem.com]
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